

TPGME charge-gas dilution EGR optimization

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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TPGME Blend Performance Data

The table below summarizes quantitative data from a study on a 50/50 blend by volume of TPGME and diesel fuel (T50), compared to a conventional diesel fuel (CF) [1].

Fuel Type	Injection Pressure	Charge Gas O ₂ (mol%)	Soot (FSN)	NO _x (g/kW-h)	Combustion Efficiency
T50	180 MPa	21	<0.01	~11.5	~99.5%
T50	180 MPa	18	<0.01	~4.5	~99.5%
T50	180 MPa	16	<0.01	~2.2	~99.5%
Conventional Diesel	180 MPa	21	~1.8	~11.5	~99.5%
Conventional Diesel	180 MPa	18	~1.0	~5.0	~99.5%
Conventional Diesel	180 MPa	16	~0.5	~2.5	~99.5%
T50	80 MPa	21	<0.01	Information missing	Information missing

Fuel Type	Injection Pressure	Charge Gas O ₂ (mol%)	Soot (FSN)	NOx (g/kW-h)	Combustion Efficiency
T50	80 MPa	18	<0.01	Information missing	Information missing
T50	80 MPa	16	~0.03	Information missing	Information missing
Conventional Diesel	80 MPa	21	~1.0	Information missing	Information missing
Conventional Diesel	80 MPa	18	~0.5	Information missing	Information missing
Conventional Diesel	80 MPa	16	~0.2	Information missing	Information missing

Experimental Protocol: TPGME Impact on Combustion and Emissions

This protocol is based on the engine study from the search results [1].

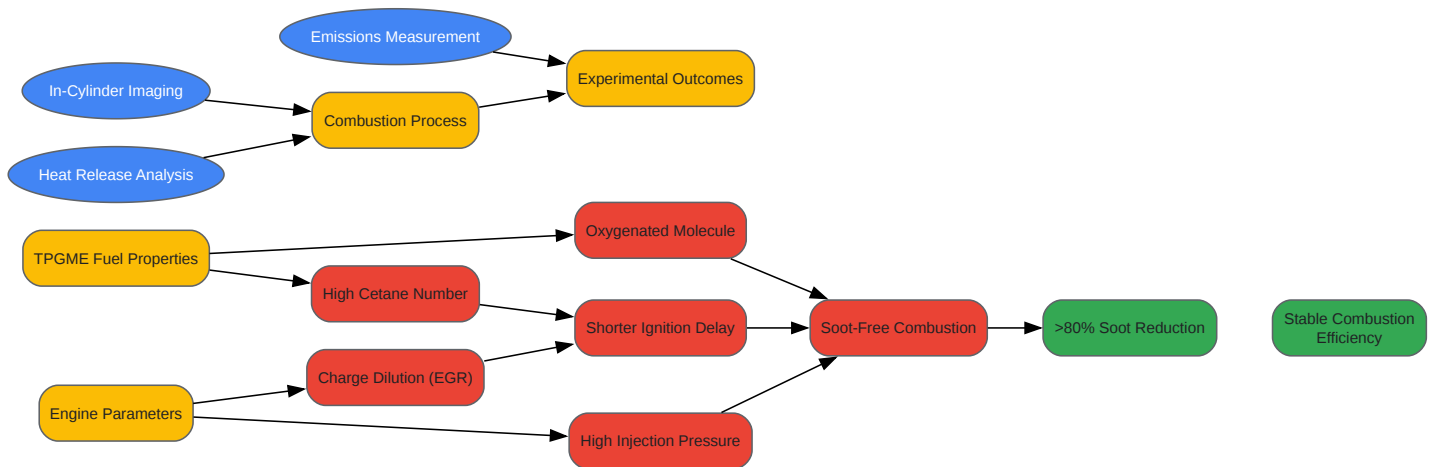
- **Objective:** To determine if a 50/50 blend of TPGME and diesel (T50) enables soot-free combustion under less stringent conditions (lower injection pressure, lower dilution) compared to conventional diesel.
- **Engine Setup:** A single-cylinder, direct-injection, heavy-duty optical engine is used. Key specifications include:
 - **Bore x Stroke:** 140 mm x 152 mm
 - **Displacement:** 2.34 L
 - **Compression Ratio:** 16.7:1
 - **Piston Bowl:** Flat-bottomed, re-entrant geometry
- **Test Matrix:**
 - **Fuels:** T50 blend vs. baseline #2 ultra-low-sulfur diesel certification fuel (CF).
 - **Injection Pressures:** 80 MPa, 130 MPa, and 180 MPa.
 - **Charge Gas Dilution:** Three levels of intake oxygen concentration (21, 18, and 16 mol% O₂) achieved via simulated Exhaust Gas Recirculation (EGR).

- **Methodology:**

- **Operation:** The engine is run in skip-fire mode (9 motored cycles, 1 fired cycle) to manage thermal load on optical components.
- **Diagnostics:**
 - **Emissions Measurement:** Engine-out soot is measured using an AVL 415S smoke meter (reported as Filter Smoke Number, FSN). Gaseous emissions (NOx, CO, HC) are measured via a bench analyzer.
 - **Combustion Analysis:** In-cylinder pressure data is used to calculate the apparent heat release rate (AHRR).
 - **Optical Imaging:** High-speed imaging of natural luminosity (soot incandescence) and OH* chemiluminescence is performed to visualize combustion and flame structure.

Process Workflow Diagram

The diagram below visualizes the experimental workflow and logical relationship between fuel properties, engine parameters, and observed outcomes described in the study.



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References

1. Investigation of a tripropylene-glycol monomethyl ether and ... [sciencedirect.com]

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